

Essential Guide to the Proper Disposal of Compound C108

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Compound C108

Cat. No.: B164253

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the proper handling and disposal of **Compound C108**, a G3BP2 inhibitor. Adherence to these procedures is essential for ensuring laboratory safety and environmental protection. This guidance is intended to supplement, not replace, your institution's specific Environmental Health and Safety (EHS) protocols. Always consult your institution's EHS department for specific requirements.

Compound C108: Quantitative Data Summary

While a comprehensive Safety Data Sheet (SDS) for **Compound C108** is not publicly available, the following information has been compiled from the supplier. It is imperative to treat this compound with the care required for a novel chemical substance of unknown long-term toxicity.

Property	Data
Product Name	Compound C108
Catalog Number	HY-131649
Purity	99.32%
CAS Number	15533-09-2
Solubility	In DMSO: 25 mg/mL (92.50 mM) - requires ultrasonic assistance. Note: Hygroscopic DMSO can affect solubility. [1]
Storage (Solid)	4°C, protect from light. [1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month. Protect from light. [1]
Shipping Temperature	Room temperature in the continental US; may vary for other locations. [1]

Experimental Protocols: Disposal Procedures

The disposal of **Compound C108** must be managed under the assumption that it is a hazardous chemical waste. The following step-by-step protocol is based on best practices for the disposal of small molecule inhibitors in a laboratory setting.

1. Personal Protective Equipment (PPE):

- Always wear standard laboratory PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (nitrile is a common choice) when handling **Compound C108** in any form (solid, stock solution, or in media).

2. Waste Classification:

- All materials contaminated with **Compound C108** are to be considered hazardous chemical waste. This includes:
 - Unused or expired solid compound.

- Stock solutions and any dilutions.
- Cell culture media containing the compound.
- Contaminated consumables such as pipette tips, tubes, flasks, and gloves.

3. Waste Segregation and Collection:

- Solid Waste:
 - Collect all solid waste contaminated with **Compound C108** (e.g., gloves, paper towels, contaminated plasticware) in a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag.
 - Do not mix with non-hazardous or biological waste.
- Liquid Waste:
 - Collect all liquid waste containing **Compound C108** in a dedicated, leak-proof, and chemically compatible container (e.g., a high-density polyethylene or glass bottle).
 - Do not pour any liquid waste containing **Compound C108** down the drain.
 - Avoid mixing with other incompatible chemical waste streams.

4. Waste Container Labeling:

- All hazardous waste containers must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste".[\[2\]](#)[\[3\]](#)
 - The full chemical name: "**Compound C108** (G3BP2 inhibitor)".
 - The approximate concentration and solvent if it is a liquid waste.
 - The date when waste was first added to the container (accumulation start date).[\[3\]](#)[\[4\]](#)
 - The name and contact information of the generating laboratory or researcher.

- Any relevant hazard warnings (e.g., "Caution: Novel Compound, Toxicity Unknown").

5. Storage of Hazardous Waste:

- Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.^[2]
- Ensure the storage area is well-ventilated.
- Keep waste containers tightly sealed except when adding waste.^[3]
- Use secondary containment (such as a chemical-resistant tray) to prevent spills.^[3]

6. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Do not attempt to dispose of the chemical waste through commercial or municipal waste services.
- Follow all institutional procedures for waste manifest documentation.

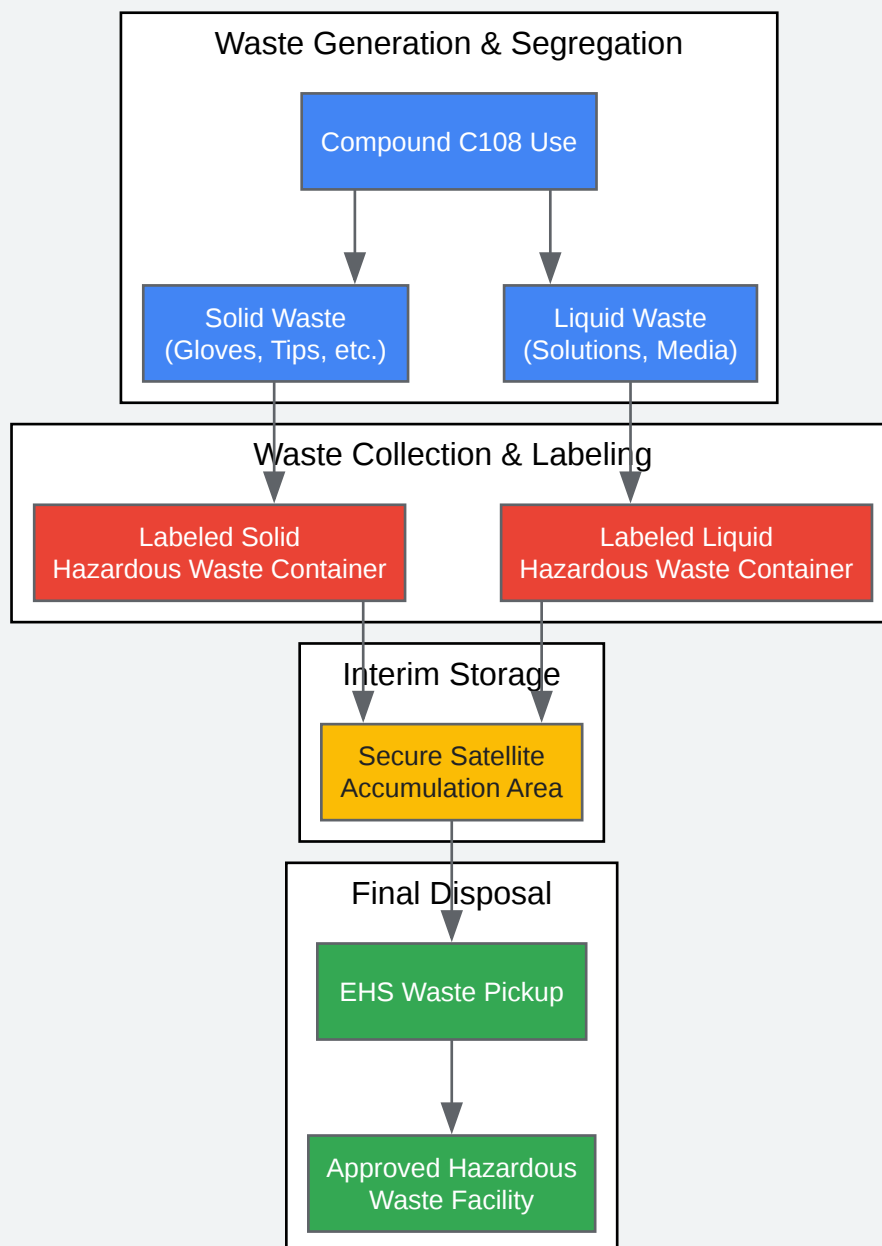
7. Spill Response:

- In the event of a spill, evacuate the immediate area if necessary.
- For small spills, use a chemical spill kit with appropriate absorbent material.
- Wear appropriate PPE during cleanup.
- Collect all cleanup materials and place them in the designated hazardous waste container.
- For large spills, contact your institution's EHS or emergency response team immediately.

Mandatory Visualization

The following diagrams illustrate the key workflows for the proper disposal of **Compound C108**.

Workflow for Compound C108 Waste Disposal



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for the safe disposal of **Compound C108** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Managing Hazardous Chemical Waste in the Lab | Lab Manager [labmanager.com]
- 3. safetyservices.ucdavis.edu [safetyservices.ucdavis.edu]
- 4. in.ewu.edu [in.ewu.edu]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Compound C108]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164253#compound-c108-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com